1-Chloro-2,4-difluoro-3-iodobenzene safety data sheet (SDS)

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Compound of Interest

Compound Name:	*1-Chloro-2,4-difluoro-3-iodobenzene*
CAS No.:	*1208078-26-5*
Cat. No.:	*B3032178*

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An In-depth Technical Guide to the Safe Handling of **1-Chloro-2,4-difluoro-3-iodobenzene**

A Note on Data Synthesis: As a Senior Application Scientist, it is imperative to begin this guide with a statement on data integrity. A comprehensive, publicly available Safety Data Sheet (SDS) for **1-Chloro-2,4-difluoro-3-iodobenzene** (CAS No. 1208078-26-5) is not readily available in public repositories. Therefore, this guide has been meticulously constructed by synthesizing and evaluating data from structurally analogous halogenated benzenes. The scientific rationale is that the safety profile of a chemical is significantly influenced by its constituent functional groups (chloro, fluoro, and iodo moieties) and their arrangement on the benzene ring. By examining compounds with similar structures, we can extrapolate a robust and conservative safety profile. All data and recommendations herein are explicitly cited to their source for complete transparency.

Section 1: Chemical Identity and Physicochemical Profile

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1-Chloro-2,4-difluoro-3-iodobenzene is a polyhalogenated aromatic compound. Such molecules are common building blocks in medicinal chemistry and materials science. Understanding their physical properties is the first step in establishing safe handling protocols.

Property	Data	Source
CAS Number	1208078-26-5	BLD Pharm[1]
Molecular Formula	$C_6H_2ClF_2I$	Inferred from name
Molecular Weight	274.43 g/mol	Inferred from formula
Appearance	Likely a liquid or low-melting solid	Analogy to similar compounds
Storage	Keep in a dark place, under an inert atmosphere, at room temperature.	BLD Pharm[1]

Section 2: Comprehensive Hazard Assessment

The primary hazards associated with halogenated benzenes involve irritation, acute toxicity, and potential for target organ effects. The GHS classification is synthesized from closely related analogs.

GHS Classification (Synthesized)

The following classification represents a conservative estimate based on available data for similar compounds.

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Hazard Class	Hazard Category	Hazard Statement	Primary Analogs & Sources
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[1][2]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	[1][2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[1][2][3]
Acute Toxicity (Oral, Dermal, Inhalation)	Category 4 (Potential)	H302/H312/H332: Harmful if swallowed, in contact with skin, or if inhaled	[4][5]

Expert Rationale: The presence of multiple halogen substituents on the benzene ring is known to cause skin, eye, and respiratory tract irritation.[2][6] The "Warning" signal word is appropriate based on these classifications.[1] While not definitively established for this specific molecule, the potential for moderate acute toxicity is a reasonable precaution given the profiles of other chloro-iodobenzenes.[4][5]

Toxicological Insights

- Irritation: The primary and most immediate risk is irritation upon contact. The mechanism involves localized damage to epithelial tissues in the skin, eyes, and respiratory system.[6] Prolonged skin contact may lead to dermatitis due to the defatting action of the solvent-like molecule.[7]

- Systemic Effects: Chronic exposure to related chlorobenzenes has been shown to affect the central nervous system (CNS), liver, and kidneys in animal studies.[8][9] While acute exposure is unlikely to cause immediate organ damage, repeated inhalation or skin absorption presents a cumulative risk.[9] Symptoms of CNS effects can include drowsiness, headache, and numbness.[8][10]

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Section 3: Proactive Risk Mitigation and Handling Protocols

A self-validating safety protocol relies on a multi-layered approach, starting with engineering controls and supplemented by rigorous personal protective equipment (PPE) use.

Engineering Controls: The First Line of Defense

- Ventilation: All handling of **1-Chloro-2,4-difluoro-3-iodobenzene** must be conducted in a certified chemical fume hood. This is non-negotiable. The goal is to keep the concentration of vapors in the operator's breathing zone as close to zero as possible.

- Safety Equipment: A safety shower and eyewash station must be immediately accessible in the laboratory.

Personal Protective Equipment (PPE): A Necessary Barrier

The selection of PPE is not a matter of preference but a scientifically-driven choice based on the chemical's reactivity and permeation characteristics.

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PPE Category	Specification	Rationale and Causality
Hand Protection	Nitrile or Neoprene gloves (minimum 14 mils thickness).	These materials provide good resistance against halogenated aromatic compounds. Always check the manufacturer's compatibility chart. Discard gloves immediately if contamination is suspected.[11]
Eye/Face Protection	Chemical splash goggles conforming to EN 166 (EU) or ANSI Z87.1 (US).[12]	Protects against splashes and vapors. Safety glasses are insufficient.[11] When handling larger quantities (>50 mL) or when there is a significant splash risk, a full face shield should be worn in addition to goggles.[13]
Skin and Body Protection	Flame-retardant laboratory coat.	Provides a barrier against incidental skin contact. Ensure cuffs are snug. For significant exposure risks, impervious clothing may be required.[12]
Respiratory Protection	Not required if work is performed within a certified fume hood.	If engineering controls fail or for emergency response, a full-face respirator with an organic vapor cartridge (e.g., ABEK type) is necessary.[12]

// Edge for emergency scenario, not in direct workflow // emergency [label="Emergency/\nHood Failure", shape=plaintext, fontcolor="#EA4335"]; // emergency -> respirator [style=dashed]; } END_DOT Caption: PPE Selection Workflow for Handling the Compound.

Safe Handling and Storage

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- Handling: Wash hands and any exposed skin thoroughly after handling.[4] Avoid breathing dust, fumes, gas, mist, vapors, or spray.[3] Use non-sparking tools and take precautionary measures against static discharge, as related compounds can be flammable.[14][15]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][12] Keep away from heat, sparks, open flames, and other ignition sources.[14] Store away from oxidizing agents.[16]

Section 4: Emergency Response Protocols

Rapid and correct response during an emergency can significantly mitigate harm.

First-Aid Measures

Exposure Route	Protocol	Source
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If respiratory irritation or other symptoms occur, seek medical attention.	[4]
Skin Contact	Immediately take off all contaminated clothing. Rinse skin with plenty of soap and water for at least 15 minutes. If skin irritation persists, get medical advice.	[4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.	[3][4][15]
Ingestion	Do NOT induce vomiting. Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.	[4]

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Accidental Release Measures

In the event of a spill, personal safety is the top priority.

- Evacuate: Immediately evacuate the area.
- Ventilate: Ensure the area is well-ventilated (if safe to do so).
- Control Ignition Sources: Remove all sources of ignition.[14]
- Containment: Wear appropriate PPE (including respiratory protection if necessary). Cover drains to prevent entry into the sewer system.[16]
- Absorption: Absorb the spill with an inert, non-combustible material such as sand, diatomaceous earth, or a universal binding agent.[16] Do not use combustible materials like sawdust.
- Collection: Collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for chemical waste disposal.[14][15]
- Decontamination: Clean the affected area thoroughly.

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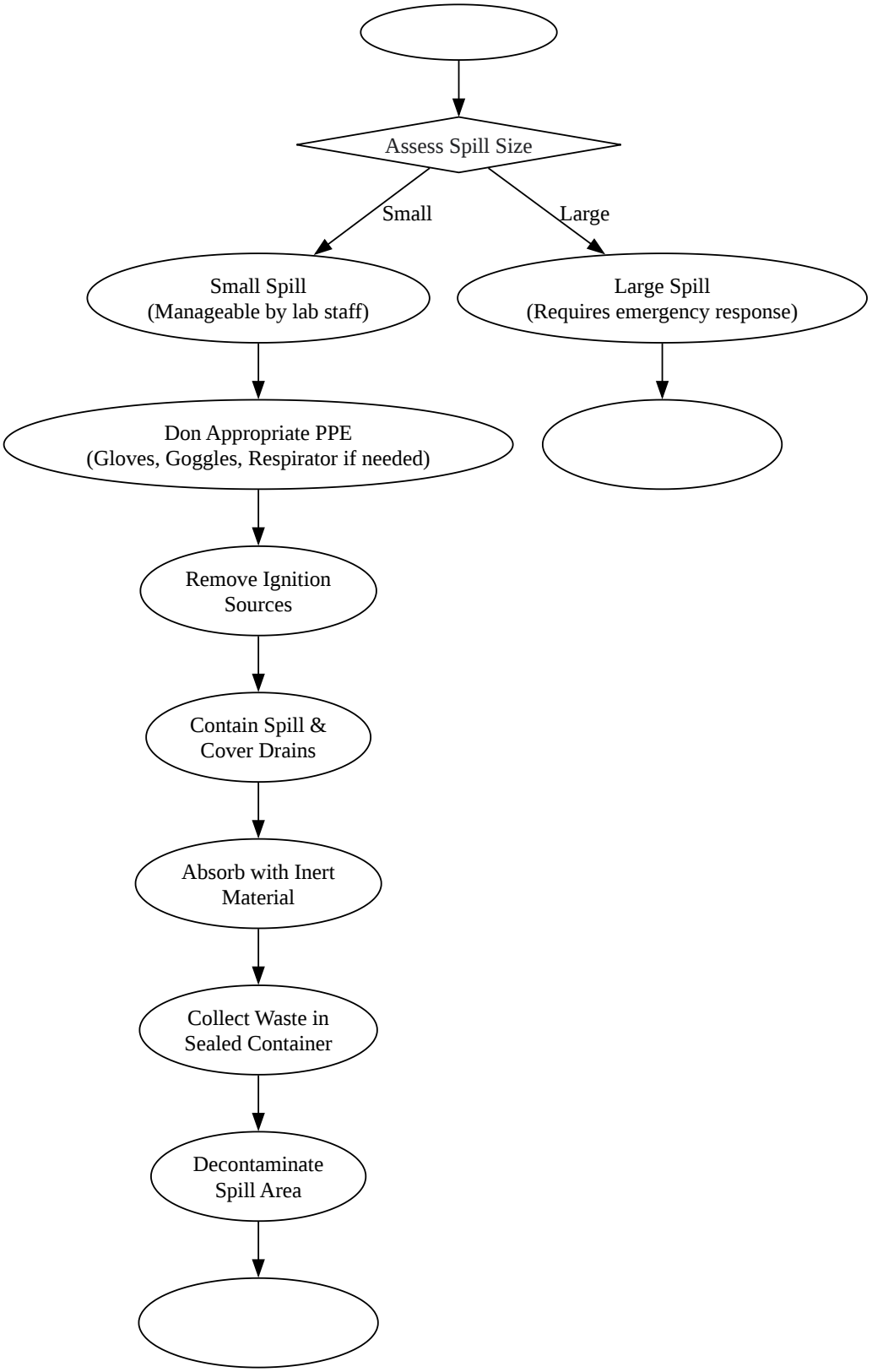

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Section 5: Disposal Considerations

Chemical waste must be handled in accordance with all local, state, and federal regulations.

- Product: The material should be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[12] Do not allow the product to enter drains.
- Contaminated Packaging: Containers should be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[12]

References

- Safety Data Sheet: Chlorobenzene. Carl ROTH.
- SAFETY DATA SHEET: 4-Chloro-2-fluoroiodobenzene. Sigma-Aldrich. (2024-01-26).
- SAFETY DATA SHEET. Thermo Fisher Scientific. (2025-09-10).
- SAFETY DATA SHEET: 1-Chloro-4-iodobenzene. Fisher Scientific. (2025-12-18).
- 1-Chloro-3-iodobenzene SDS, 625-99-0 Safety Data Sheets. ECHEMI.
- 1-Chloro-4-iodobenzene | C6H4ClI | CID 12510. PubChem, National Center for Biotechnology Information.
- 1-Chloro-2,4-difluorobenzene. CymitQuimica. (2023-07-04).
- SAFETY DATA SHEET. Sigma-Aldrich. (2025-05-19).
- 1,2,4-TRICHLOROBENZENE HAZARD SUMMARY. New Jersey Department of Health.
- CHLOROBENZENE. CAMEO Chemicals, NOAA.
- Chlorobenzene. U.S. Environmental Protection Agency (EPA). (2000-01).
- SAFETY DATA SHEET: 1-Chloro-3-iodobenzene (stabilized with Copper chip). TCI Chemicals. (2024-11-09).

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- 1-Chloro-2-fluoro-4-iodobenzene | C6H3ClFI | CID 2736563. PubChem, National Center for Biotechnology Information.
- 1-Chloro-2-fluoro-3-iodobenzene | 72373-82-1. BLD Pharm.
- Toxicological Profile for Chlorobenzene. Agency for Toxic Substances and Disease Registry (ATSDR).
- 1,3-Difluoro-5-iodobenzene - Safety Data Sheet. ChemicalBook. (2026-01-17).
- 1-chloro-4-fluoro-2-iodobenzene. Sigma-Aldrich.
- Personal Protective Equipment in Chemistry. Dartmouth Environmental Health and Safety.
- Chlorobenzene: Acute Exposure Guideline Levels. National Center for Biotechnology Information (NCBI).
- 3-Chloro-4-fluoroiodobenzene 98%. Sigma-Aldrich.

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Sources

- 1. 72373-82-1|1-Chloro-2-fluoro-3-iodobenzene|BLD Pharm [bldpharm.com]
- 2. 1-Chloro-2-fluoro-4-iodobenzene | C6H3ClFI | CID 2736563 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,3-Difluoro-5-iodobenzene - Safety Data Sheet [chemicalbook.com]
- 4. fishersci.com [fishersci.com]
- 5. 1-Chloro-4-iodobenzene | C6H4ClI | CID 12510 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. nj.gov [nj.gov]
- 7. CHLOROBENZENE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. epa.gov [epa.gov]

- 9. atsdr.cdc.gov [atsdr.cdc.gov]
- 10. Chlorobenzene: Acute Exposure Guideline Levels - Acute Exposure Guideline Levels for Selected Airborne Chemicals - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 11. osha.oregon.gov [osha.oregon.gov]
- 12. echemi.com [echemi.com]
- 13. Personal Protective Equipment in Chemistry | Environmental Health and Safety [ehs.dartmouth.edu]
- 14. WERCS Studio - Application Error [assets.thermofisher.com]
- 15. static.cymitquimica.com [static.cymitquimica.com]
- 16. carlroth.com [carlroth.com]

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